

Technical Support Center: ZM323881 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: ZM323881 hydrochloride

CAS No.: 193000-39-4

Cat. No.: B15579555

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This guide provides detailed protocols and troubleshooting advice for the preparation of **ZM323881 hydrochloride** stock solutions in DMSO for researchers, scientists, and drug development professionals.

Physicochemical Properties and Solubility

Quantitative data regarding **ZM323881 hydrochloride** is summarized below. This information is critical for accurate preparation of stock solutions.

Property	Value	Citations
Molecular Weight	411.86 g/mol	[1][2]
Solubility in DMSO	≥ 10 mg/mL (24.28 mM)	[3]
~30 mg/mL	[4]	
40 mg/mL (97.12 mM)	[1][5]	
≥ 50 mg/mL (121.40 mM)	[2]	
Soluble to 50 mM	[6]	
Appearance	Light yellow to yellow crystalline solid	[2][4]
Storage (Powder)	-20°C for up to 3 years	[1][5]
Storage (in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month	[1][2][3]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **ZM323881 hydrochloride** in DMSO.

Materials:

- **ZM323881 hydrochloride** powder
- Anhydrous/fresh DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile tips
- Vortex mixer

- Sonicator (optional, but recommended)

Procedure:

- Pre-warm DMSO: Allow the anhydrous DMSO to come to room temperature before opening to minimize moisture absorption.
- Weigh **ZM323881 Hydrochloride**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out the desired amount of **ZM323881 hydrochloride**. For example, to prepare 1 mL of a 10 mM solution, you would weigh out 4.12 mg.
 - Calculation:
 - Molecular Weight (MW) = 411.86 g/mol
 - Desired Concentration = 10 mM = 0.01 mol/L
 - Volume = 1 mL = 0.001 L
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 411.86 \text{ g/mol} = 0.0041186 \text{ g} = 4.12 \text{ mg}$
- Add DMSO:
 - Add the calculated volume of DMSO to the tube containing the **ZM323881 hydrochloride** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonication is recommended to aid dissolution.^[1] Use a bath sonicator for 5-10 minutes, or until the solution is clear. Gentle warming (e.g., in a 37°C water bath) can also be applied.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to one year), store the aliquots at -80°C.[1][3] For short-term storage (up to one month), -20°C is acceptable.[2][3]

Troubleshooting and FAQs

Q1: My **ZM323881 hydrochloride** is not fully dissolving in DMSO.

- A1: Ensure you are using fresh, anhydrous DMSO, as moisture can significantly reduce solubility.[3] Sonication is highly recommended to aid dissolution.[1] Gentle warming can also be effective. If precipitation occurs, heating and/or sonication can be used to help redissolve the compound.[2]

Q2: I see a precipitate in my stock solution after storing it at -20°C or -80°C and thawing it.

- A2: This can sometimes happen. Before use, allow the aliquot to thaw completely at room temperature. Vortex the tube thoroughly. If the precipitate persists, you can warm the solution gently in a water bath and sonicate for a few minutes to redissolve the compound.

Q3: Can I store my stock solution at 4°C?

- A3: It is not recommended. While the solid powder can be stored desiccated at +4°C, solutions in DMSO should be stored frozen at -20°C or -80°C to maintain stability.[2][3]

Q4: Can I dissolve **ZM323881 hydrochloride** directly in aqueous buffers like PBS?

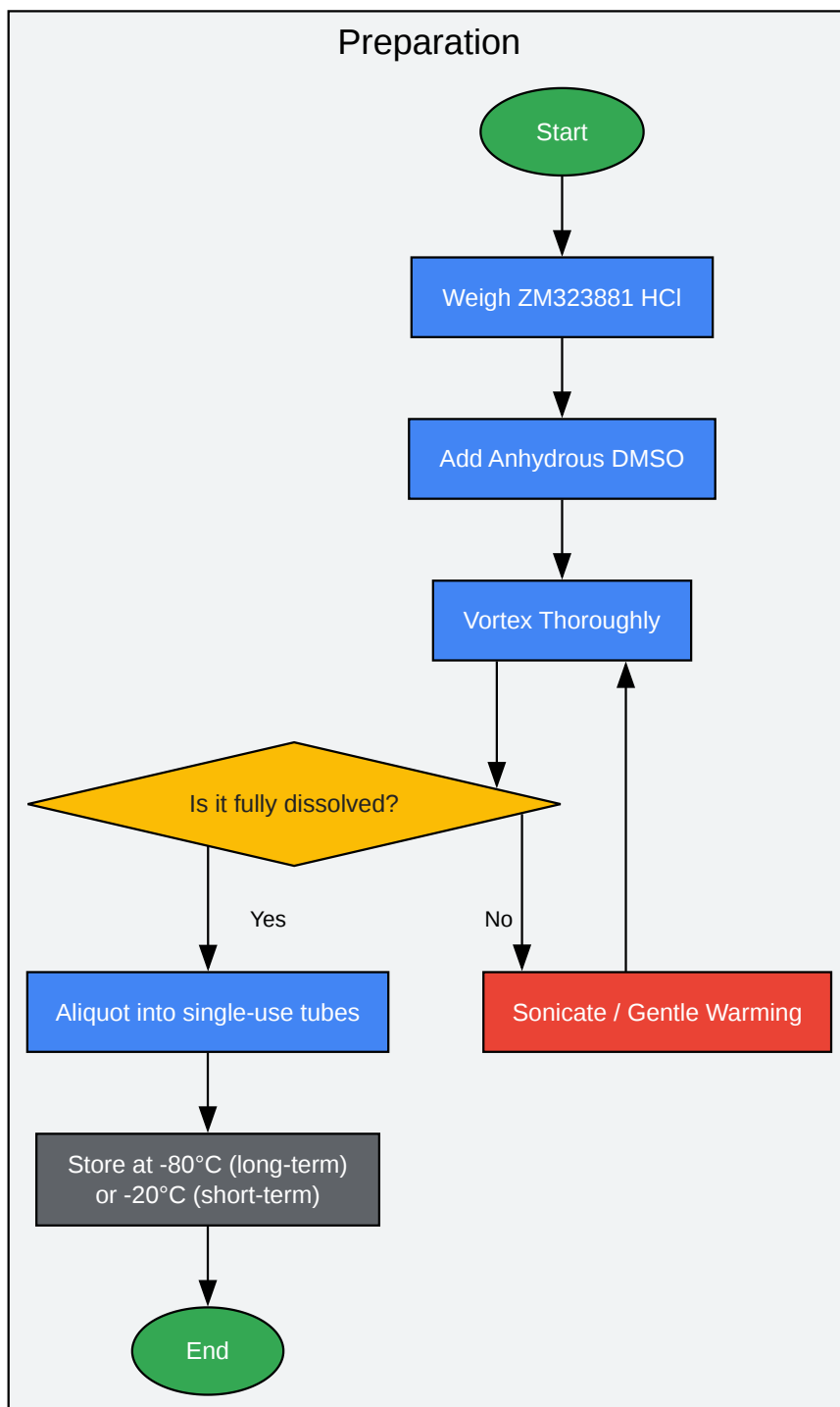
- A4: No, **ZM323881 hydrochloride** is sparingly soluble in aqueous buffers.[4] For experiments requiring an aqueous solution, it is recommended to first dissolve the compound in DMSO to create a concentrated stock solution, and then dilute this stock solution into the aqueous buffer of choice.[4] Note that the final concentration of DMSO should be kept low and consistent across your experiments to avoid solvent effects.

Q5: What is the maximum recommended concentration for a stock solution?

- A5: While solubility in DMSO is reported to be as high as 40-50 mg/mL, preparing stock solutions at extremely high concentrations can increase the risk of precipitation upon storage or dilution.^{[1][2]} A concentration of 10-50 mM is generally a reliable range for stock solutions.

Visualized Workflow

The following diagram illustrates the key steps and decision points in the preparation of a **ZM323881 hydrochloride** stock solution.



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